

# Reproducibility of Experiments Using SR 43845: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: SR 43845

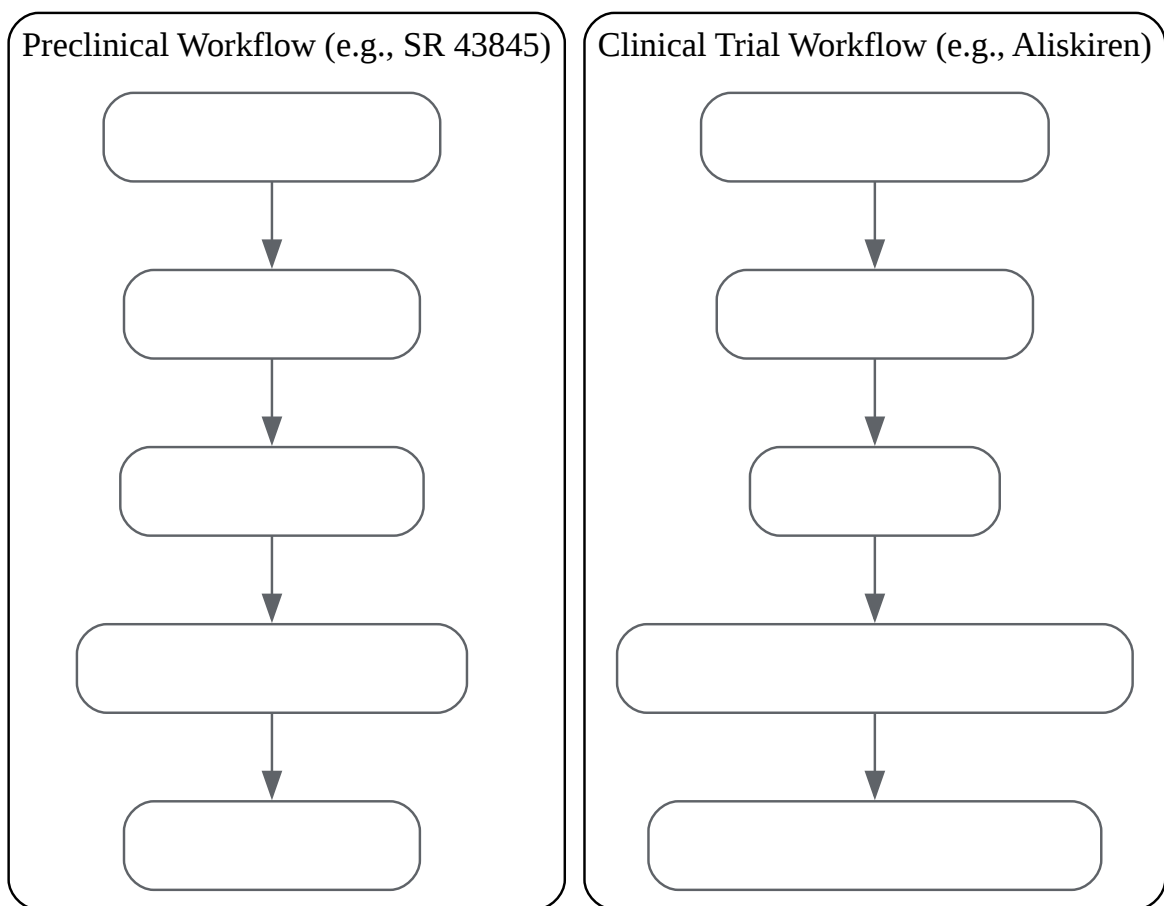
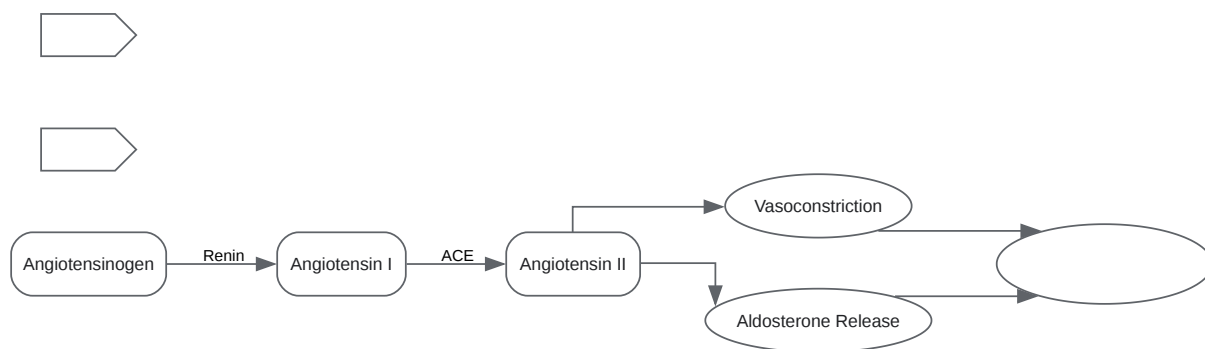
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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the renin inhibitor **SR 43845**, with a focus on the reproducibility of experimental findings. This document outlines the mechanism of action of **SR 43845** within the renin-angiotensin system, presents available experimental data, and compares its performance with alternative renin-angiotensin system inhibitors, namely the direct renin inhibitor Aliskiren and the ACE inhibitor Captopril.

## The Renin-Angiotensin Signaling Pathway

The renin-angiotensin system (RAS) is a critical hormonal cascade that regulates blood pressure and fluid balance.<sup>[1]</sup> The system is initiated by the enzyme renin, which cleaves angiotensinogen to form angiotensin I. Angiotensin-converting enzyme (ACE) then converts angiotensin I to angiotensin II, a potent vasoconstrictor that also stimulates the release of aldosterone, leading to sodium and water retention and an increase in blood pressure.<sup>[1]</sup> Direct renin inhibitors, like **SR 43845** and Aliskiren, block the first and rate-limiting step of this cascade.<sup>[2]</sup>



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## References

- 1. clinicaltrials.eu [clinicaltrials.eu]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
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